

# Fluroxypyr-meptyl chemical and physical properties

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## Compound of Interest

Compound Name: *Fluroxypyr-meptyl*

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An In-Depth Technical Guide to the Chemical and Physical Properties of **Fluroxypyr-meptyl**

## Introduction

**Fluroxypyr-meptyl** is the 1-methylheptyl ester form of fluroxypyr, a systemic, post-emergence herbicide.[1][2] Belonging to the synthetic auxin class of herbicides, it is utilized to control broadleaf weeds in various agricultural settings, including cereals, corn, pastures, and orchards.[1][3] After application, **fluroxypyr-meptyl** is absorbed by the plant and hydrolyzed to its herbicidally active form, fluroxypyr acid.[1] This acid mimics the plant growth hormone auxin, leading to characteristic responses such as leaf curling and distorted growth, ultimately resulting in the death of susceptible plants.[1] This guide provides a comprehensive overview of the core chemical and physical properties of **fluroxypyr-meptyl**, detailed experimental protocols for their determination, and visualizations of relevant biological and analytical workflows.

## Chemical and Physical Properties

The fundamental chemical and physical characteristics of **fluroxypyr-meptyl** are summarized in the table below. These properties are crucial for understanding its environmental fate, behavior, and analytical determination.

Property	Value	References
IUPAC Name	octan-2-yl 2-[(4-amino-3,5-dichloro-6-fluoro-2-pyridinyl)oxy]acetate	[4]
CAS Number	81406-37-3	[4][5]
Molecular Formula	C <sub>15</sub> H <sub>21</sub> Cl <sub>2</sub> FN <sub>2</sub> O <sub>3</sub>	[4][5]
Molecular Weight	367.24 g/mol	[5][6]
Appearance	White to off-white or slightly yellow crystalline solid	[7][8]
Melting Point	56 - 60 °C	[8]
Boiling Point	Decomposes before boiling; 431.9 °C at 760 mmHg (Predicted)	[9][10]
Water Solubility	0.136 mg/L (at 20 °C, pH 7)	[9]
Vapor Pressure	0.01 mPa (at 20 °C)	[9]
Octanol-Water Partition Coefficient (Log P)	5.04	[9]

## Experimental Protocols for Property Determination

The determination of the physicochemical properties of a compound like **fluroxypyr-meptyl** is guided by standardized international protocols, such as those published by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data quality and comparability across different laboratories.

### Melting Point/Melting Range (OECD Guideline 102)

This method determines the temperature at which a substance transitions from a solid to a liquid state.[11][12]

- Principle: A small, representative sample of the substance is heated at a controlled rate, and the temperatures at which melting begins and is complete are recorded.[13] For crystalline solids, this is a sharp point, while for impure substances, it occurs over a range.[11]
- Apparatus: A common method involves using a capillary tube to hold the sample, which is then placed in a heated block or liquid bath apparatus equipped with a calibrated temperature measuring device.[11][12] Differential Scanning Calorimetry (DSC) or Differential Thermal Analysis (DTA) can also be used.[11]
- Methodology (Capillary Method):
  - A small amount of the dry, powdered **fluroxypyr-meptyl** is packed into a thin-walled capillary tube, sealed at one end.
  - The tube is placed in the heating block of a melting point apparatus.
  - The temperature is raised at a steady, slow rate (e.g., 1-2 °C per minute) near the expected melting point.
  - The temperature at which the first signs of liquid appear is recorded as the start of the melting range.
  - The temperature at which the last solid particle disappears is recorded as the end of the melting range. At least two measurements are performed.[14]

## Boiling Point (OECD Guideline 103)

This guideline describes methods for determining the temperature at which a liquid's vapor pressure equals the atmospheric pressure.[4][15][16] Since **fluroxypyr-meptyl** decomposes before boiling, this value is often predicted or determined under vacuum.

- Principle: Methods like ebulliometry, dynamic vapor pressure measurement, or distillation are used to find the boiling temperature.[4][15] The measurement is typically corrected to standard atmospheric pressure (101.325 kPa).[15]
- Apparatus: An ebulliometer, a dynamic vapor pressure apparatus, or standard distillation glassware can be used.[15]

- Methodology (Dynamic Method):
  - The substance is placed in a vessel, and the pressure in the apparatus is gradually reduced while the substance is stirred and maintained at a constant temperature.
  - The pressure at which boiling begins is recorded.
  - This procedure is repeated at several different temperatures.
  - The boiling points at these pressures are recorded, and a vapor pressure-temperature curve is plotted. The normal boiling point is then extrapolated from this curve.

## Water Solubility (OECD Guideline 105)

This test determines the saturation mass concentration of a substance in water at a given temperature.[\[8\]](#)[\[10\]](#)[\[17\]](#)

- Principle: A saturated solution of the test substance in water is prepared, and the concentration of the substance in the aqueous phase is determined by a suitable analytical method.[\[10\]](#) For substances with low solubility like **fluroxypyr-meptyl**, the Flask Method is appropriate.[\[13\]](#)[\[18\]](#)
- Apparatus: Temperature-controlled shaker or stirrer, centrifuge, and an appropriate analytical instrument (e.g., HPLC-UV, LC-MS).
- Methodology (Flask Method):
  - An excess amount of **fluroxypyr-meptyl** is added to a flask containing a known volume of purified water.
  - The flask is agitated in a constant temperature bath (e.g., 20 °C) for a sufficient period to reach equilibrium (preliminary tests determine this time, often 24-48 hours).[\[13\]](#)[\[17\]](#)
  - After equilibration, the mixture is centrifuged or filtered to separate the undissolved solid from the aqueous solution.
  - The concentration of **fluroxypyr-meptyl** in the clear aqueous phase is quantified using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).

- The determination is performed at least in duplicate.[\[19\]](#)

## Vapor Pressure (OECD Guideline 104)

This guideline provides methods to determine the saturation pressure of a substance above its solid or liquid phase.[\[5\]](#)[\[7\]](#)[\[20\]](#)

- Principle: Various methods are available depending on the expected vapor pressure range. For a substance with low volatility like **fluroxypyr-meptyl**, the gas saturation method or effusion methods are suitable.[\[5\]](#)[\[21\]](#)
- Apparatus: A temperature-controlled chamber, a system for passing a known volume of inert gas, trapping system (e.g., sorbent tubes), and an analytical instrument (e.g., GC or LC-MS).
- Methodology (Gas Saturation Method):
  - A stream of inert gas (e.g., nitrogen) is passed at a low, controlled flow rate through or over a sample of **fluroxypyr-meptyl**, which is maintained at a constant temperature.
  - The gas becomes saturated with the vapor of the substance.
  - The vapor is then trapped from the gas stream using a suitable sorbent.
  - The amount of trapped substance is quantified by a sensitive analytical method.
  - The vapor pressure is calculated from the mass of substance collected, the volume of gas passed through, and the substance's molecular weight, using the ideal gas law. Measurements are made at a minimum of two temperatures.[\[5\]](#)[\[20\]](#)

## Partition Coefficient (n-octanol/water) (OECD Guideline 117)

This method determines the n-octanol/water partition coefficient ( $P_{oi}$ ) using High-Performance Liquid Chromatography (HPLC).[\[6\]](#)[\[9\]](#)[\[22\]](#)

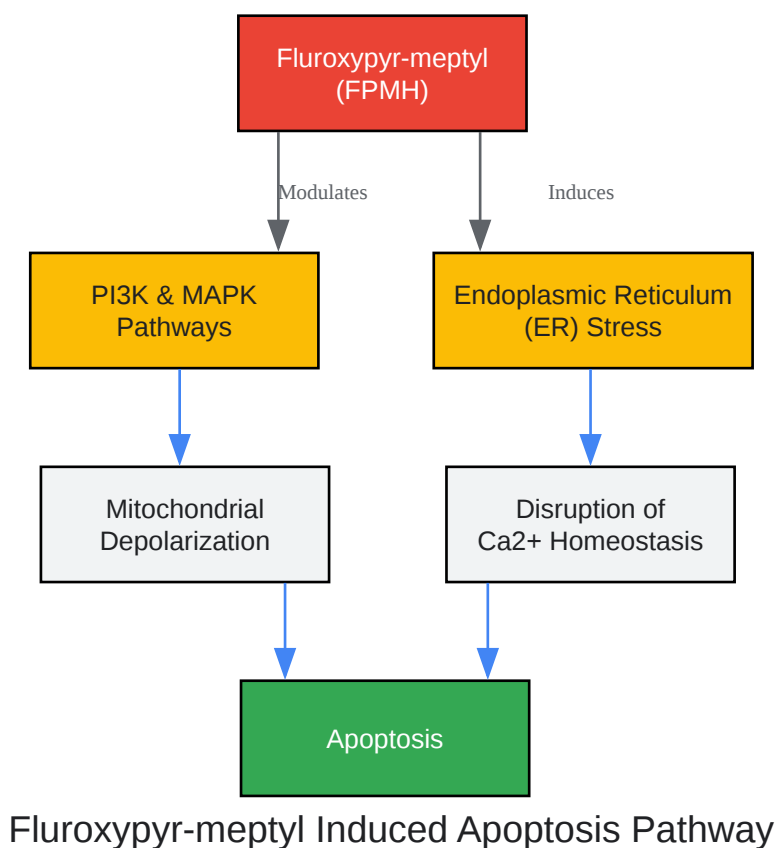
- Principle: The logarithm of the retention time of a substance on a reversed-phase HPLC column is linearly correlated with its  $\log P_{oi}$ .[\[9\]](#)[\[23\]](#) The system is calibrated using reference substances with known  $\log P_{oi}$  values.

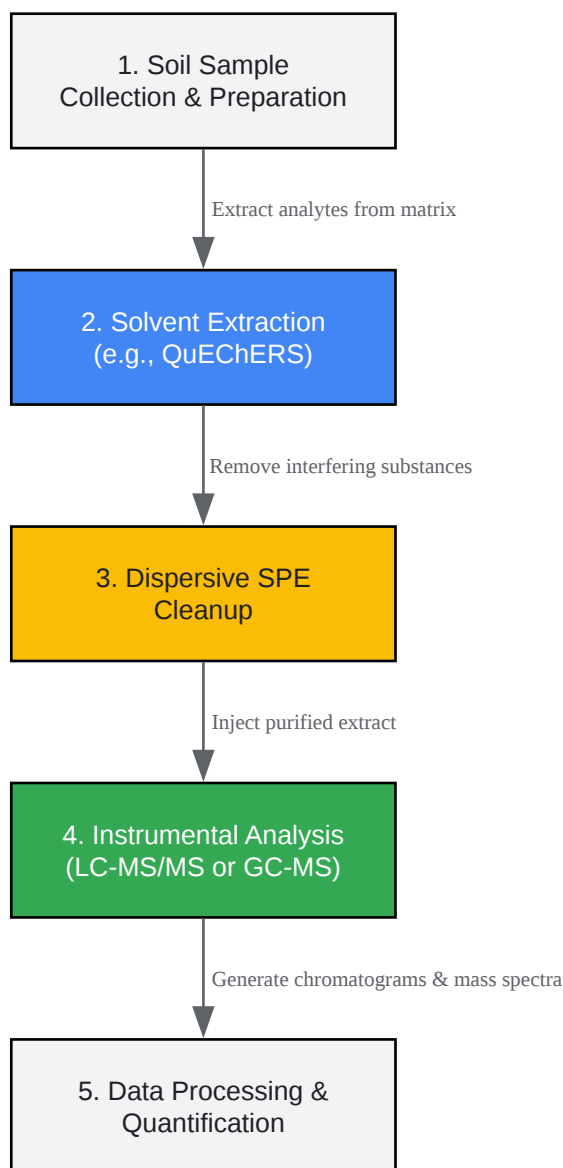
- Apparatus: An HPLC system with a pump, injection valve, a reversed-phase column (e.g., C18), and a UV detector.
- Methodology:
  - A set of 5 to 8 reference compounds with known log  $P_{oi}$  values, bracketing the expected log  $P_{oi}$  of **fluroxypyr-meptyl**, are selected.
  - The HPLC system is operated under isocratic conditions (constant mobile phase composition, e.g., methanol/water).[9]
  - The retention times of the reference compounds are determined.
  - A calibration graph is constructed by plotting the logarithm of the retention factor ( $k$ ) versus the known log  $P_{oi}$  values of the reference compounds.
  - **Fluroxypyr-meptyl** is then injected under the same conditions, and its retention time is measured in duplicate.[9]
  - The log  $P_{oi}$  of **fluroxypyr-meptyl** is determined by interpolation from the calibration curve. [23]

## Signaling Pathways and Experimental Workflows

### Signaling Pathway: Fluroxypyr-meptyl Induced Apoptosis

Recent research has shown that **fluroxypyr-meptyl** can induce apoptosis (programmed cell death) in bovine mammary gland epithelial cells. This process is mediated through the modulation of the PI3K (Phosphoinositide 3-kinase) and MAPK (Mitogen-activated protein kinase) signaling pathways, as well as the induction of endoplasmic reticulum (ER) stress.[24]





### Workflow for Fluroxypyr-meptyl Residue Analysis in Soil

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